

discovery and history of 6-Ethyl-3-decanol

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Compound of Interest

Compound Name: 6-Ethyl-3-decanol

Cat. No.: B1618612

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6-Ethyl-3-decanol: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Introduction

6-Ethyl-3-decanol is a secondary alcohol with the chemical formula $C_{12}H_{26}O$. While its existence is documented in chemical databases, a thorough review of scientific literature reveals a notable absence of research into its specific discovery, history, and biological functions. This technical guide consolidates the available physicochemical data and outlines general synthetic approaches relevant to its class of molecules. Due to the lack of specific biological studies, this document will focus on its chemical properties and potential synthetic pathways rather than on biological activity and signaling cascades.

Physicochemical Properties

The fundamental physicochemical properties of **6-Ethyl-3-decanol** have been compiled from various chemical databases. These properties are essential for its handling, characterization, and any potential application in research and development.

Property	Value	Source
Molecular Formula	C12H26O	PubChem[1]
Molecular Weight	186.34 g/mol	BOC Sciences[2]
CAS Number	19780-31-5	PubChem[1]
IUPAC Name	6-ethyldecan-3-ol	PubChem[1]
Boiling Point	239.2 °C at 760 mmHg	BOC Sciences[2]
Density	0.828 g/cm ³	BOC Sciences[2]
LogP (Octanol-Water Partition Coefficient)	4.7	PubChem[1]
Refractive Index	1.43500 to 1.43900 @ 20.00 °C	The Good Scents Company[3]
Flash Point	188.00 °F (86.67 °C)	The Good Scents Company[3]

Spectroscopic Data

Spectroscopic data is critical for the identification and characterization of **6-Ethyl-3-decanol**.

Spectrum Type	Source Information
¹ H NMR	Varian A-60, Sample from Calbiochem, Los Angeles, California
¹³ C NMR	Sample from Calbiochem, Los Angeles, California
FTIR	Technique: CAPILLARY CELL: NEAT, Calbiochem, Los Angeles, California
Vapor Phase IR	Instrument: DIGILAB FTS-14
Mass Spectrum (Electron Ionization)	Available from NIST WebBook

History and Discovery

Despite a thorough search of scientific literature and historical chemical archives, no specific record of the initial discovery or first synthesis of **6-Ethyl-3-decanol** could be identified. It is plausible that this compound was first synthesized as part of a broader chemical library or as an intermediate in a more complex synthesis, and therefore its individual discovery was not the subject of a dedicated publication.

Potential Synthetic Pathways

While a specific, detailed experimental protocol for the synthesis of **6-Ethyl-3-decanol** is not available in the reviewed literature, its structure as a secondary alcohol suggests several plausible synthetic routes based on established organic chemistry principles. A common and effective method for the synthesis of such alcohols is the Grignard reaction.

General Experimental Protocol: Grignard Reaction

This protocol is a generalized procedure and would require optimization for the specific synthesis of **6-Ethyl-3-decanol**.

Objective: To synthesize **6-Ethyl-3-decanol** via the reaction of an appropriate Grignard reagent with an aldehyde.

Reactants:

- Heptanal
- Ethylmagnesium bromide (Grignard reagent)
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- Hydrochloric acid (for workup)
- Saturated aqueous sodium bicarbonate
- Anhydrous magnesium sulfate

Procedure:

- **Preparation of the Grignard Reagent:** In a flame-dried, three-necked flask equipped with a reflux condenser, a dropping funnel, and a nitrogen inlet, magnesium turnings are suspended in anhydrous diethyl ether under a nitrogen atmosphere. A solution of ethyl bromide in anhydrous diethyl ether is added dropwise to initiate the formation of ethylmagnesium bromide.
- **Reaction with Aldehyde:** Once the Grignard reagent is formed, the reaction mixture is cooled in an ice bath. A solution of heptanal in anhydrous diethyl ether is then added dropwise from the dropping funnel. The reaction is stirred for several hours at room temperature to ensure completion.
- **Workup:** The reaction is quenched by the slow addition of dilute hydrochloric acid. The aqueous layer is extracted with diethyl ether. The combined organic extracts are washed with saturated aqueous sodium bicarbonate and then with brine.
- **Purification:** The organic layer is dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure. The crude product, **6-Ethyl-3-decanol**, can be purified by fractional distillation or column chromatography.

The logical workflow for this synthesis is depicted in the following diagram.

Caption: Generalized workflow for the synthesis of **6-Ethyl-3-decanol**.

Biological Activity

A comprehensive search of the scientific literature did not yield any studies that have definitively identified a biological role for **6-Ethyl-3-decanol**. While structurally similar long-chain alcohols have been identified as insect pheromones, particularly in ant species, there is no direct evidence to suggest that **6-Ethyl-3-decanol** serves such a function. The absence of published research in this area means there are no known signaling pathways or specific biological interactions to report.

The following diagram illustrates the current void in our understanding of the biological role of this compound.

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References

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